

using 4-bromo-1H-indazol-5-amine in parallel synthesis

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Compound of Interest

Compound Name: 4-bromo-1H-indazol-5-amine

CAS No.: 1781483-33-7

Cat. No.: B6261517

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Application Note: Divergent Parallel Synthesis of Kinase-Targeted Libraries Using the **4-Bromo-1H-indazol-5-amine** Scaffold

Introduction & Scientific Rationale

The indazole ring system is a highly privileged bioisostere of indole, universally recognized in medicinal chemistry as a potent hinge-binding motif for kinase inhibition [1]. Within this chemical space, **4-bromo-1H-indazol-5-amine** (CAS: 1781483-33-7) [2] emerges as an exceptionally versatile building block for high-throughput parallel synthesis.

This specific scaffold provides a 1,2,4-trisubstituted-like functionalization pattern on the benzenoid ring. By leveraging the orthogonal reactivity of its three distinct handles—the acidic N1-H, the nucleophilic C5-amine, and the electrophilic C4-bromide—drug development professionals can execute divergent, multi-dimensional library generation. This application note details a validated, self-correcting workflow for synthesizing 4,5-disubstituted indazole libraries, optimized for 96-well plate formats.

Mechanistic Causality in Synthetic Sequencing

In parallel synthesis, the sequence of functionalization is dictated by the electronic interplay of the scaffold's reactive sites. A successful workflow requires strict adherence to the following mechanistic logic:

- **Why protect the N1-position?** The indazole N-H is relatively acidic ($pK_a \sim 14$) and inherently nucleophilic. If left unprotected, it will undergo competitive alkylation or arylation during subsequent basic cross-coupling steps. Protection with a tetrahydropyranyl (THP) ether is preferred because it not only masks the nitrogen but drastically improves the scaffold's solubility in organic solvents (e.g., DCM, THF), which is critical for liquid handling in automated synthesis.
- **Why perform C5-Amidation before C4-Suzuki Coupling?** The free C5-amine is a strong Lewis base. If a palladium-catalyzed Suzuki-Miyaura coupling is attempted first, the C5-amine will coordinate with the Pd(0) catalyst, forming stable, inactive complexes (catalyst poisoning). Furthermore, the proximity of the C5-amine to the C4-bromide invites competitive intramolecular or intermolecular Buchwald-Hartwig amination, leading to oligomerization. Converting the amine to an amide withdraws electron density via resonance, effectively eliminating its ability to poison the catalyst and directing the palladium exclusively to the C4-bromide.
- **Managing Steric Hindrance at C4:** Once the C5-amine is acylated, the C4-bromide becomes sterically encumbered by the adjacent amide group. To ensure high conversion during the Suzuki coupling, a sterically demanding and electron-rich bidentate ligand, such as dppf in Pd(dppf)Cl₂, is required to facilitate the challenging oxidative addition.

Workflow Visualization



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Caption: Parallel synthesis workflow for generating 4,5-disubstituted indazole libraries.

Self-Validating Experimental Protocols

The following protocols are designed for array synthesis. Every step includes an In-Process Control (IPC) to ensure the system is self-validating, preventing the propagation of failed reactions through the library.

Protocol A: N1-Protection (THP Ether Formation)

- Objective: Mask the indazole N-H to prevent side reactions and improve organic solubility.
- Procedure:
 - Suspend **4-bromo-1H-indazol-5-amine** (10.0 mmol) in anhydrous DCM (50 mL).
 - Add 3,4-dihydro-2H-pyran (DHP, 15.0 mmol) followed by pyridinium p-toluenesulfonate (PPTS, 1.0 mmol) as a mild acid catalyst.
 - Stir the mixture at 40 °C for 12 hours under nitrogen.
 - Quench with saturated aqueous NaHCO₃ (20 mL), extract with DCM, dry over Na₂SO₄, and concentrate.
- Self-Validation Check: Analyze via LC-MS. The reaction is deemed successful only when the highly polar starting material is completely consumed, and the product peak exhibits a mass shift of +84 Da ($[M+H]^+ = 297.1$ m/z), retaining the characteristic 1:1 isotopic ratio of the bromine atom.

Protocol B: Parallel C5-Amidation (Dimension 1)

- Objective: Derivatize the C5-amine to generate the first axis of diversity and deactivate the nitrogen lone pair.
- Procedure (Per Well):
 - Dispense the THP-protected scaffold (0.1 mmol) dissolved in anhydrous DCM (1 mL) into a 96-well reactor block.
 - Add pyridine (0.3 mmol) as an acid scavenger.
 - Dispense a unique array of acid chlorides (R¹-COCl, 0.12 mmol) into each well.

- Seal the block and agitate at room temperature for 4 hours.
- Perform liquid-liquid extraction using a phase-separator plate, washing with 1N HCl to remove residual pyridine.
- Self-Validation Check: Aliquot 5 μ L from a representative row into MeCN. LC-MS must show <5% unreacted amine. The presence of the free amine will critically compromise the subsequent Suzuki step.

Protocol C: Parallel C4-Suzuki-Miyaura Coupling (Dimension 2)

- Objective: Introduce the second axis of diversity via Pd-catalyzed cross-coupling at the sterically hindered C4-bromide.
- Procedure (Per Well):
 - Evaporate the DCM from Protocol B and redissolve the intermediate in 1,4-Dioxane/H₂O (4:1 v/v, 1 mL).
 - Add a unique array of boronic acids ($R^2-B(OH)_2$, 0.15 mmol) and K₂CO₃ (0.3 mmol).
 - Add the catalyst Pd(dppf)Cl₂ (0.005 mmol, 5 mol%).
 - Purge the reactor block with nitrogen, seal, and heat at 90 °C for 16 hours.
- Self-Validation Check: LC-MS analysis of the crude mixture must show the complete disappearance of the bromine isotope pattern (M / M+2 ratio of 1:1). The convergence to a single monoisotopic mass confirms successful oxidative addition and coupling.

Protocol D: Global Deprotection & High-Throughput Purification

- Objective: Remove the THP protecting group to yield the final active kinase inhibitors.
- Procedure (Per Well):
 - Filter the crude Suzuki mixtures through a Celite plate to remove palladium black.

- Concentrate the filtrate and redissolve in DCM/TFA (1:1 v/v, 1 mL).
- Agitate at room temperature for 2 hours.
- Evaporate the volatiles using a centrifugal evaporator (e.g., Genevac).
- Purify the library using mass-directed preparative HPLC.
- Self-Validation Check: Final purity must be >95% by UPLC-UV (254 nm), with the correct exact mass confirmed by High-Resolution Mass Spectrometry (HRMS).

Quantitative Data & Reaction Parameters Summary

The following table summarizes the expected operational metrics for this parallel synthesis workflow, establishing baseline parameters for library validation.

Reaction Step	Reactive Handle	Reagents / Catalyst	Temp / Time	Avg. Yield (%)	Validation Metric (LC-MS)
N1-Protection	Indazole N-H	DHP, PPTS, DCM	40 °C, 12h	85 - 95%	+84 Da mass shift; >95% purity
C5-Amidation	C5-NH ₂	R ¹ -COCl, Pyridine, DCM	RT, 4h	75 - 90%	<5% free amine remaining
C4-Suzuki Coupling	C4-Br	R ² -B(OH) ₂ , Pd(dppf)Cl ₂ , K ₂ CO ₃	90 °C, 16h	60 - 85%	Loss of Br isotope pattern
Deprotection	N1-THP	TFA, DCM	RT, 2h	>90%	Target [M+H] ⁺ ; >95% purity

References

- Title: Design, Synthesis and Biological Evaluation of Novel 5-substituted Indazoles as Potent and Selective Kinase Inhibitors Employing Heterocycle Forming and Multicomponent Reactions Source:Bioorganic & Medicinal Chemistry Letters (PubMed, NIH) URL:[[Link](#)]
- Title: 1H-Indazol-5-amine, 4-bromo- | C7H6BrN3 | CID 69611225 Source:PubChem (National Center for Biotechnology Information) URL:[[Link](#)]
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